

GIM-122: A Novel Dual-Functioning Monoclonal Antibody for Advanced Solid Malignancies

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Compound of Interest

Compound Name: H122

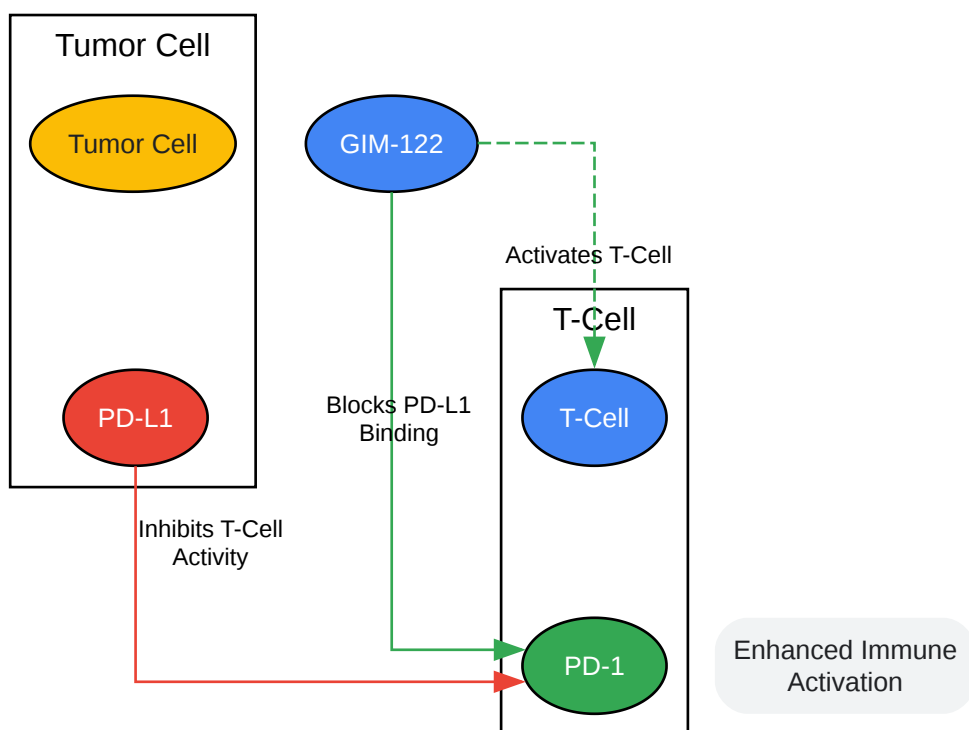
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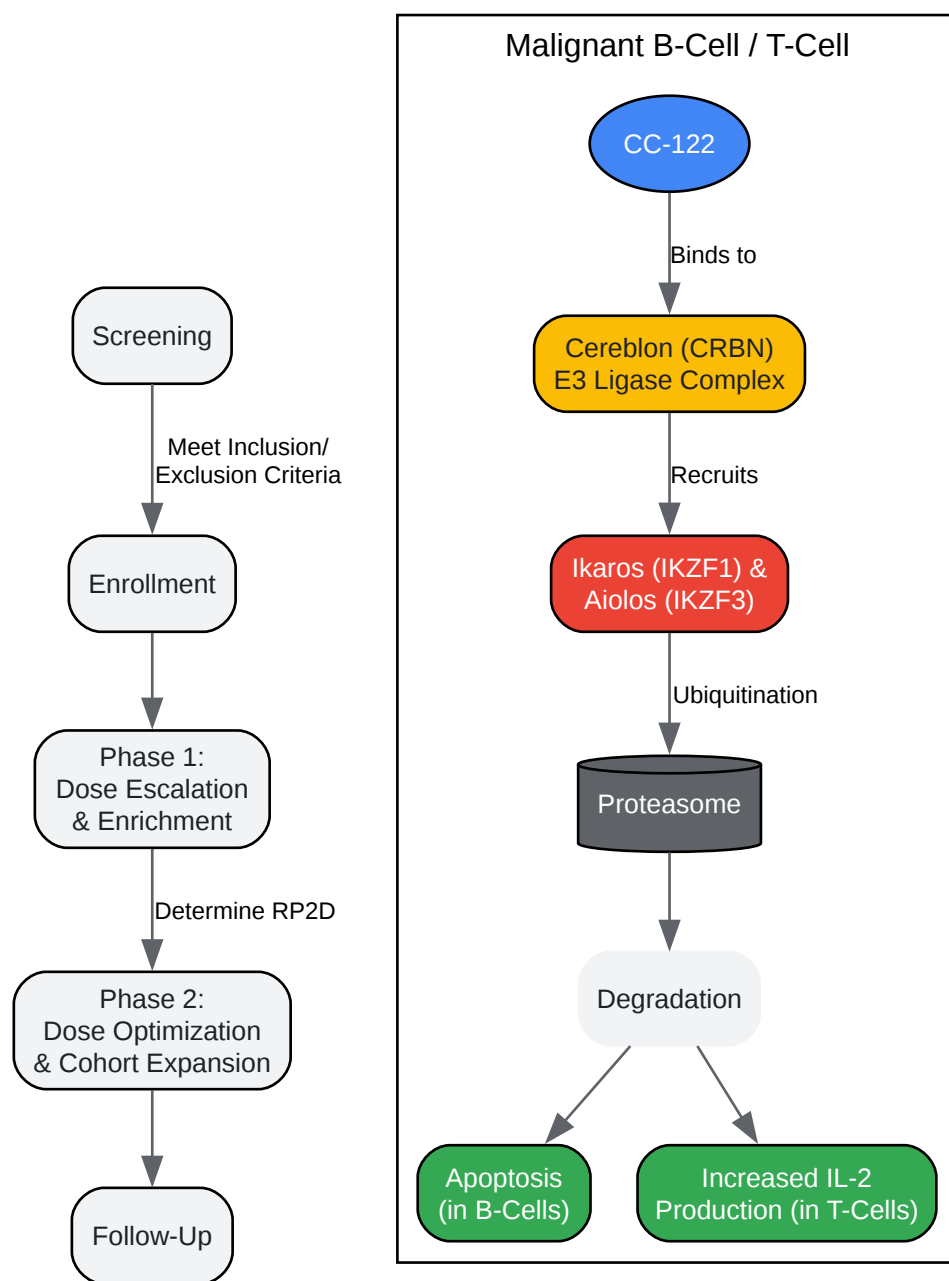
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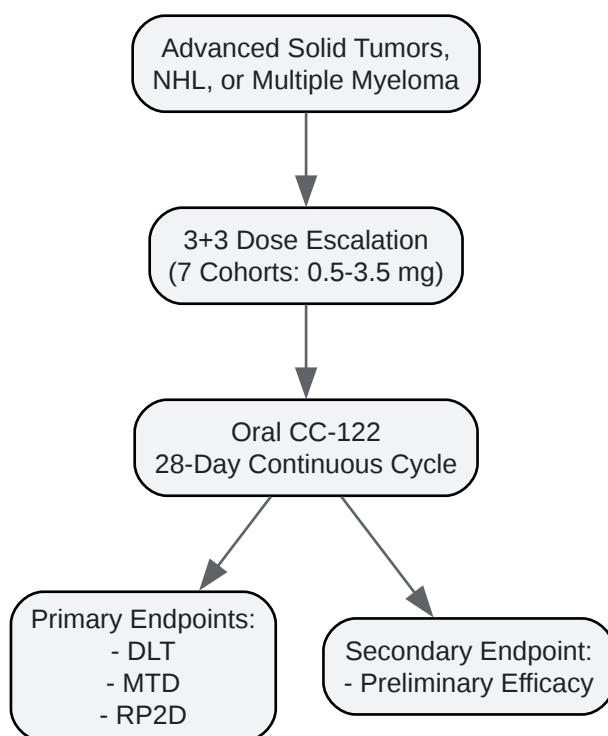
GIM-122 is a first-in-class, humanized immunoglobulin G1 (IgG1) kappa dual-functioning monoclonal antibody being investigated for the treatment of advanced solid malignancies.[1][2][3] It is currently in a Phase 1/2 clinical trial (NCT06028074).[2][3][4]

Mechanism of Action

GIM-122 has a novel, dual mechanism of action aimed at enhancing the body's anti-tumor immune response.[1][5][6] Firstly, it targets the programmed cell death protein 1 (PD-1) receptor on immune cells.[1] Cancer cells often produce ligands (PD-L1 and PD-L2) that bind to PD-1, which suppresses the immune system's ability to attack the cancer cells. GIM-122 blocks this interaction, thereby allowing the immune system to recognize and fight the cancer.[1] Secondly, GIM-122 activates immune cells in a novel way to further stimulate the anti-cancer immune response.[1][5][6]







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